

Application Note: Mass Spectrometry

Characterization of Ashimycin B

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Compound of Interest

Compound Name: *Ashimycin B*

Cat. No.: *B15563086*

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Introduction

Ashimycin B is an aminoglycoside antibiotic, identified as a novel analogue of streptomycin.[1] It is produced by the fermentation of *Streptomyces griseus*. [1] As with other aminoglycosides, its biological activity is of significant interest to researchers in drug discovery and development. Accurate characterization of its chemical structure and purity is paramount for further investigation into its mechanism of action, efficacy, and safety. Mass spectrometry (MS) is a powerful analytical technique that provides high sensitivity and specificity for the structural elucidation and quantification of natural products.[2][3][4] This application note provides a detailed protocol for the characterization of **Ashimycin B** using Liquid Chromatography-Mass Spectrometry (LC-MS), including high-resolution mass spectrometry (HRMS) for accurate mass determination and tandem mass spectrometry (MS/MS) for structural fragmentation analysis.

Physicochemical and Mass Spectrometric Properties of Ashimycin B

A summary of the key properties of **Ashimycin B** is presented in Table 1. This data is essential for the setup of the mass spectrometer and for the interpretation of the resulting data.

Property	Value	Source
Molecular Formula	C ₂₃ H ₄₁ N ₇ O ₁₄	PubChem[5]
Average Molecular Weight	639.6 g/mol	PubChem[5]
Monoisotopic Molecular Weight	639.27114901 Da	PubChem[5]
Predicted m/z ([M+H] ⁺)	640.27899 Da	Calculated
Predicted m/z ([M+2H] ²⁺)	320.64312 Da	Calculated
Predicted m/z ([M+Na] ⁺)	662.26094 Da	Calculated
Class	N-acyl-hexosamine	PubChem[5]

Experimental Protocols

This section details the materials and methods for the mass spectrometric characterization of **Ashimycin B**.

Materials and Reagents

- **Ashimycin B** standard (or purified extract)
- LC-MS grade water
- LC-MS grade acetonitrile
- Formic acid (≥99%)
- Ammonium formate (≥99%)
- Methanol (LC-MS grade) for sample dissolution
- 0.22 µm syringe filters

Sample Preparation

- Stock Solution: Accurately weigh 1 mg of **Ashimycin B** standard and dissolve it in 1 mL of LC-MS grade water or methanol to prepare a 1 mg/mL stock solution.
- Working Solution: Dilute the stock solution with the initial mobile phase composition (e.g., 95:5 water:acetonitrile with 0.1% formic acid) to a final concentration of 1 µg/mL.
- Filtration: Filter the working solution through a 0.22 µm syringe filter before injection into the LC-MS system.

Liquid Chromatography (LC) Method

- Instrument: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm particle size) is suitable for the separation of polar aminoglycosides.
- Mobile Phase A: Water with 0.1% formic acid and 10 mM ammonium formate.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient:
 - 0-2 min: 5% B
 - 2-15 min: 5% to 95% B
 - 15-18 min: Hold at 95% B
 - 18-18.1 min: 95% to 5% B
 - 18.1-25 min: Re-equilibration at 5% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 µL

Mass Spectrometry (MS) Method

- Instrument: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap mass spectrometer, equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ESI is recommended for aminoglycosides.
- Full Scan MS (MS1):
 - Mass Range: m/z 100-1000
 - Capillary Voltage: 3.5 kV
 - Cone Voltage: 30 V
 - Source Temperature: 120 °C
 - Desolvation Temperature: 350 °C
 - Desolvation Gas Flow: 800 L/hr
- Tandem MS (MS/MS):
 - Acquisition Mode: Data-Dependent Acquisition (DDA)
 - Precursor Ion Selection: Select the top 3 most intense ions from the full scan for fragmentation.
 - Collision Energy: Use a collision energy ramp (e.g., 10-40 eV) to obtain a rich fragmentation spectrum.
 - Collision Gas: Argon

Data Presentation and Interpretation

The data acquired from the LC-MS analysis should be processed using appropriate software. The expected results are outlined below.

Full Scan MS Data

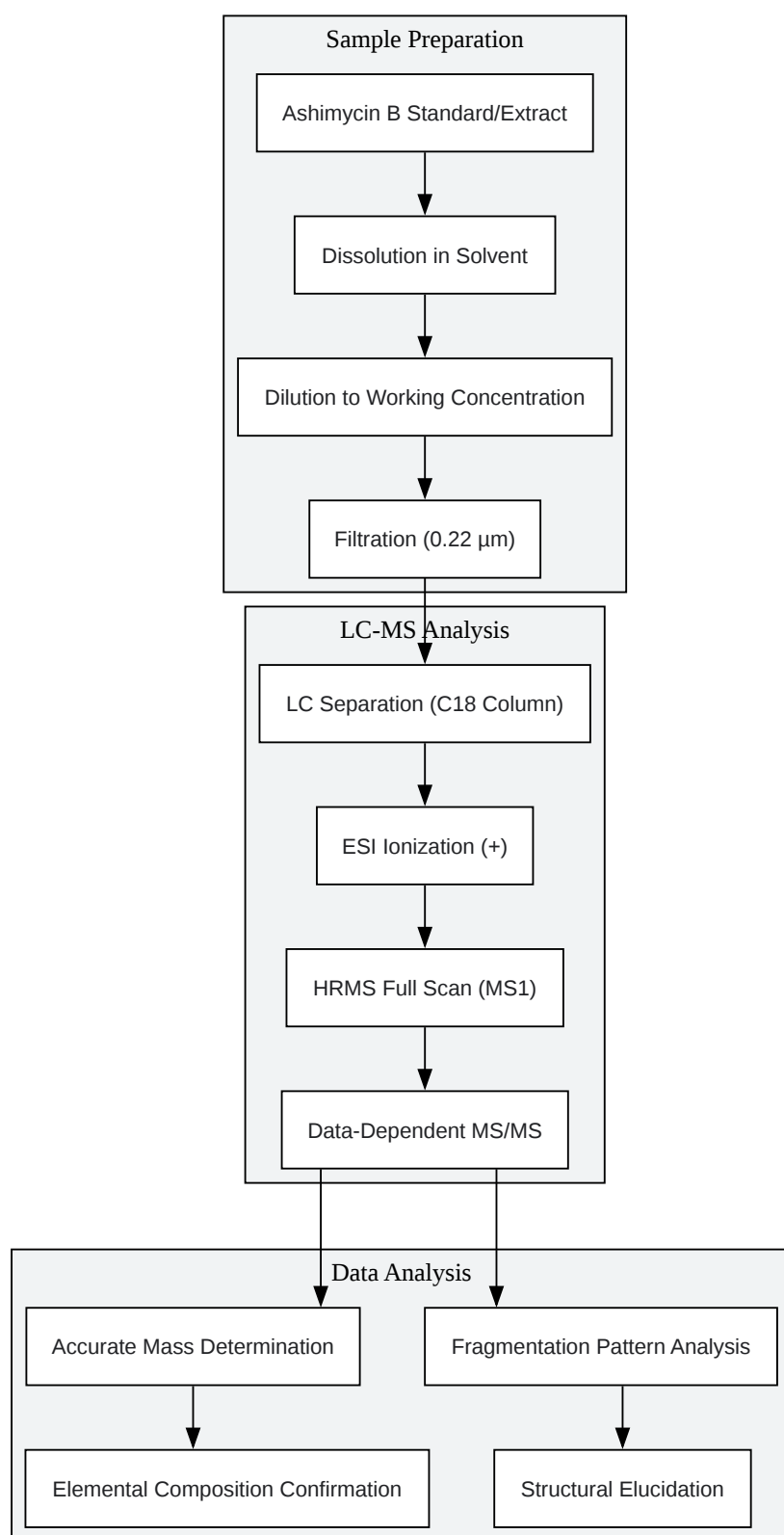
In the full scan MS spectrum, the protonated molecule $[M+H]^+$ of **Ashimycin B** is expected at an m/z of approximately 640.2790. High-resolution mass spectrometry should provide a mass accuracy of less than 5 ppm, which can be used to confirm the elemental composition ($C_{23}H_{41}N_7O_{14}$). Other adducts, such as $[M+Na]^+$ and the doubly charged ion $[M+2H]^{2+}$, may also be observed.

Tandem MS (MS/MS) Data

The MS/MS spectrum of **Ashimycin B** will provide structural information through the analysis of its fragmentation pattern. As an aminoglycoside, characteristic losses of water (-18 Da), ammonia (-17 Da), and glycosidic bond cleavages are expected. The fragmentation of the different sugar moieties and the streptidine core will yield specific fragment ions that can be used to confirm the structure of **Ashimycin B**. A detailed analysis of the product ion spectrum is crucial for structural elucidation.

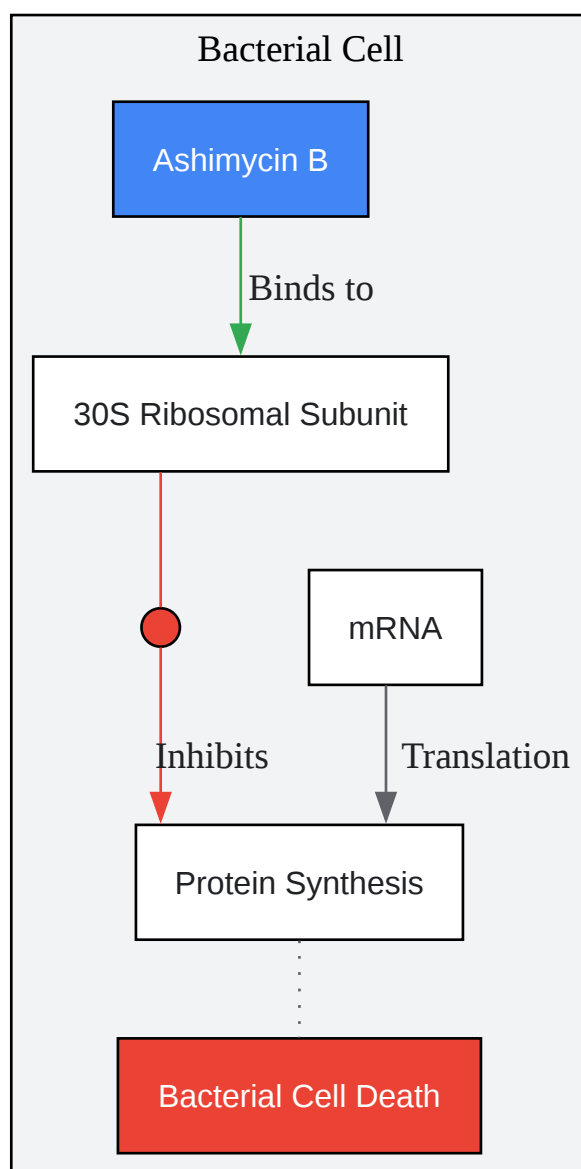
Experimental Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for the mass spectrometric characterization of **Ashimycin B** and the generally accepted signaling pathway for aminoglycoside antibiotics.



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Caption: Experimental workflow for **Ashimycin B** mass spectrometry characterization.



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Caption: Proposed mechanism of action for **Ashimycin B**.

Conclusion

The protocol described in this application note provides a robust and reliable method for the mass spectrometric characterization of **Ashimycin B**. The use of high-resolution LC-MS and tandem mass spectrometry allows for the unambiguous confirmation of its elemental composition and provides detailed structural information through fragmentation analysis. This methodology is a valuable tool for researchers in natural product chemistry, pharmacology, and

drug development for the quality control and further investigation of **Ashimycin B** and related aminoglycoside antibiotics.

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